

Application Note and Protocol: Preparation of Hemiasterlin Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Hemiasterlin*

Cat. No.: *B1673049*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Hemiasterlin is a potent, naturally occurring antimitotic agent isolated from marine sponges. It exerts its cytotoxic effects by disrupting microtubule dynamics, which leads to mitotic arrest and apoptosis in cancer cells.[1][2] Due to its high potency, **Hemiasterlin** and its synthetic analogues are frequently utilized as cytotoxic payloads in the development of antibody-drug conjugates (ADCs) for targeted cancer therapy.[1][2] Proper preparation and storage of **Hemiasterlin** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation of **Hemiasterlin** stock solutions in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

This table provides essential information for the handling, preparation, and storage of **Hemiasterlin**. Note that various derivatives of **Hemiasterlin** exist; the data below pertains to the parent compound unless otherwise specified.

Parameter	Value	Reference
IUPAC Name	(E,4S)-4-[[[(2S)-3,3-dimethyl-2-[[[(2S)-3-methyl-2-(methylamino)-3-(1-methylindol-3-yl)butanoyl]amino]butanoyl]-methylamino]-2,5-dimethylhex-2-enoic acid	[3]
Molecular Formula	C ₃₀ H ₄₆ N ₄ O ₄	[3]
Molecular Weight	526.7 g/mol	[3]
CAS Number	157207-90-4	[1][3]
Recommended Solvent	DMSO (Dimethyl Sulfoxide), high purity, anhydrous	[1]
Recommended Stock Conc.	1 mM to 10 mM	[1]
Storage (Powder)	3 years at -20°C; 2 years at 4°C	[4]
Storage (In Solvent)	6 months at -80°C; 1 month at -20°C	[4]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **Hemiasterlin** in DMSO. Adjust calculations accordingly for different desired concentrations.

2.1 Materials and Equipment

- **Hemiasterlin** (solid powder)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials for weighing

- Sterile, nuclease-free polypropylene microcentrifuge tubes or cryovials for aliquots
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): Lab coat, safety glasses, nitrile gloves

2.2 Safety Precautions

Hemiasterlin is a potent cytotoxic compound. All handling, including weighing and dissolution, must be performed inside a certified chemical fume hood or a biological safety cabinet to avoid inhalation of the powder or contact with skin. Always wear appropriate PPE. Dispose of all contaminated materials and waste according to institutional guidelines for cytotoxic agents.

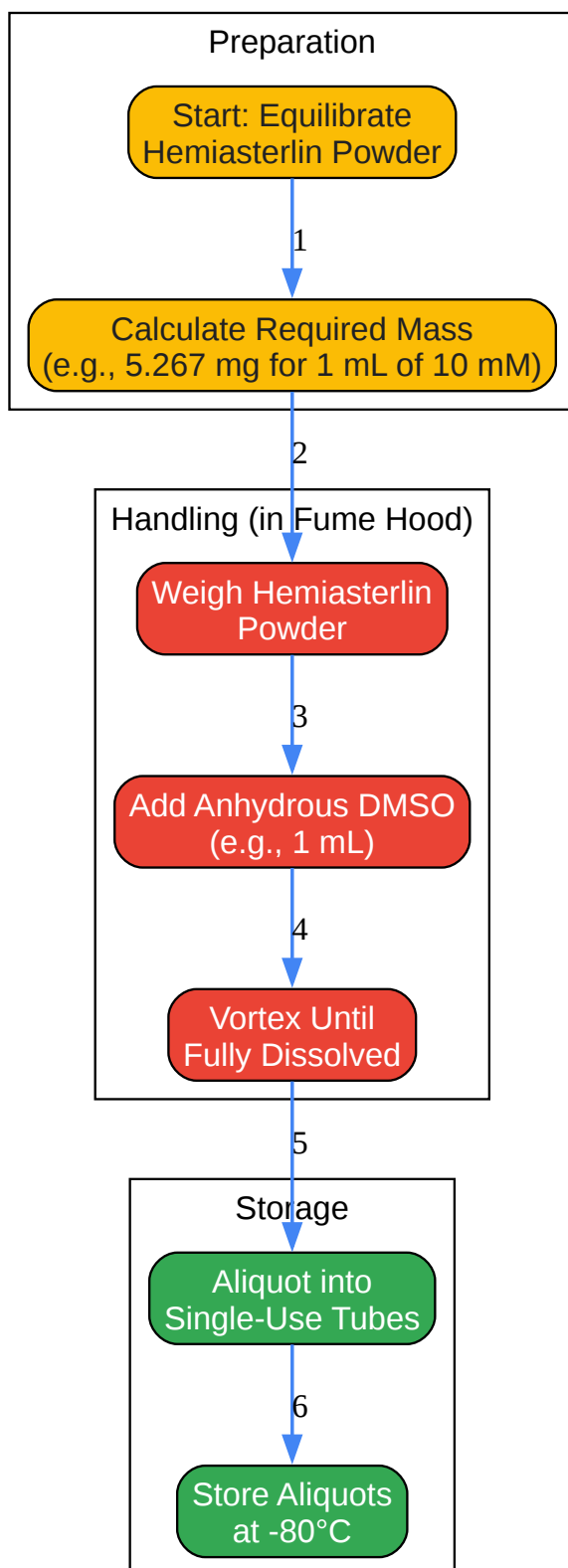
2.3 Step-by-Step Procedure

- Preparation:
 - Allow the vial containing **Hemiasterlin** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
 - Ensure all equipment, including pipettes and tubes, is clean, sterile, and readily accessible within the fume hood.
- Calculation of Mass:
 - Determine the desired stock concentration and final volume. This example is for 1 mL of a 10 mM stock solution.
 - Use the following formula to calculate the mass of **Hemiasterlin** required: $\text{Mass (mg)} = [\text{Concentration (mM)}] \times [\text{Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$
 - Sample Calculation: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 526.7 \text{ g/mol} / 1000 = 5.267 \text{ mg}$
- Weighing:
 - Tare the analytical balance with a suitable weighing vessel (e.g., a microcentrifuge tube).

- Carefully weigh out the calculated mass (5.267 mg) of **Hemiasterlin** powder.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO (1 mL) directly to the weighing vessel containing the **Hemiasterlin** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.
 - If precipitation occurs, gentle warming or brief sonication can be used to aid dissolution.[\[1\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile cryovials.[\[5\]](#)
 - Clearly label each aliquot with the compound name ("**Hemiasterlin**"), concentration (10 mM), solvent (DMSO), and preparation date.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)

Visualized Workflow and Signaling Pathway

Experimental Workflow: **Hemiasterlin** Stock Solution Preparation



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Caption: Workflow for preparing **Hemiasterlin** stock solution.

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